

# Copper fluoroborate material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: Copper fluoroborate

Cat. No.: B3419579

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An In-Depth Technical Guide to the Material Safety Data Sheet for **Copper Fluoroborate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of the Material Safety Data Sheet (MSDS) for **copper fluoroborate**. It is designed for professionals in research and development who require a deep understanding of this chemical's properties and associated safety protocols. This document synthesizes critical data to ensure safe handling, storage, and emergency response.

## Chemical Identification and Properties

Copper (II) tetrafluoroborate, often referred to as cupric fluoroborate, is an inorganic compound with the chemical formula  $\text{Cu}(\text{BF}_4)_2$ .<sup>[1]</sup> It is commonly available as a dark-blue aqueous solution.<sup>[1][2]</sup> Solid **copper fluoroborate** appears as bright blue, needle-like crystals that are hygroscopic.<sup>[3][4]</sup>

Key Identifiers:

- CAS Number: 38465-60-0<sup>[1]</sup>
- UN Number: 3289 (for the solution)<sup>[5]</sup>

This compound is highly soluble in water and slightly soluble in alcohol.<sup>[3]</sup> Its primary applications are in electroplating, manufacturing of printed circuit boards, and as a catalyst in

organic synthesis.[1]

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	$\text{Cu}(\text{BF}_4)_2$	[2]
Molecular Weight	237.16 g/mol (solute only)	[2]
Appearance	Dark-blue aqueous solution or blue needle-like crystals	[2][3]
Odor	Odorless	[2]
Boiling Point	Approx. 100°C (212°F) for the solution	[2]
Specific Gravity	1.54 at 20°C (for the liquid)	[2]
Water Solubility	Very soluble	[3]

## Hazard Identification and Toxicology

**Copper fluoroborate** is classified as a toxic and corrosive substance.[5] Exposure can cause severe burns to the skin, eyes, and respiratory tract.[6]

Primary Hazards:

- Acute Toxicity: Harmful if swallowed.[7] Ingestion can cause pain, vomiting, and in severe cases, liver and kidney damage.[2][8]
- Corrosivity: Causes severe skin burns and serious eye damage.[7][8] Contact with eyes can lead to irreversible damage.[9]
- Respiratory Irritation: Inhalation of mists or dusts can irritate the nose, throat, and respiratory system.[2][6]

Toxicological Data Summary:

Endpoint	Value	Source(s)
Acute Oral Toxicity (rat)	20-50 mg/kg (for the liquid)	[5]
LD50 (Ingestion)	50-500 mg/kg	[2]
IDLH (Immediately Dangerous to Life or Health)	100 mg/m <sup>3</sup> as copper	[2]

Chronic exposure to **copper fluoroborate** may affect the liver, kidneys, lungs, eyes, skin, and bones.[5] In the presence of moisture, it can form hydrogen fluoride, a corrosive substance.[6]

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is paramount when working with **copper fluoroborate** to minimize exposure and prevent accidents.

## Experimental Protocol: Safe Handling and Storage

Objective: To outline the necessary steps for safely handling and storing **copper fluoroborate** in a laboratory setting.

Materials:

- **Copper fluoroborate** (solution or solid)
- Personal Protective Equipment (PPE):
  - Chemical safety goggles and a face shield[6]
  - Chemical-resistant gloves (PVC, Nitrile, Neoprene, or Natural rubber)[5]
  - Chemical-resistant apron or splash suit[5]
  - Closed-toe shoes
- Fume hood
- Original, approved containers[5]

- Secondary containment trays

#### Procedure:

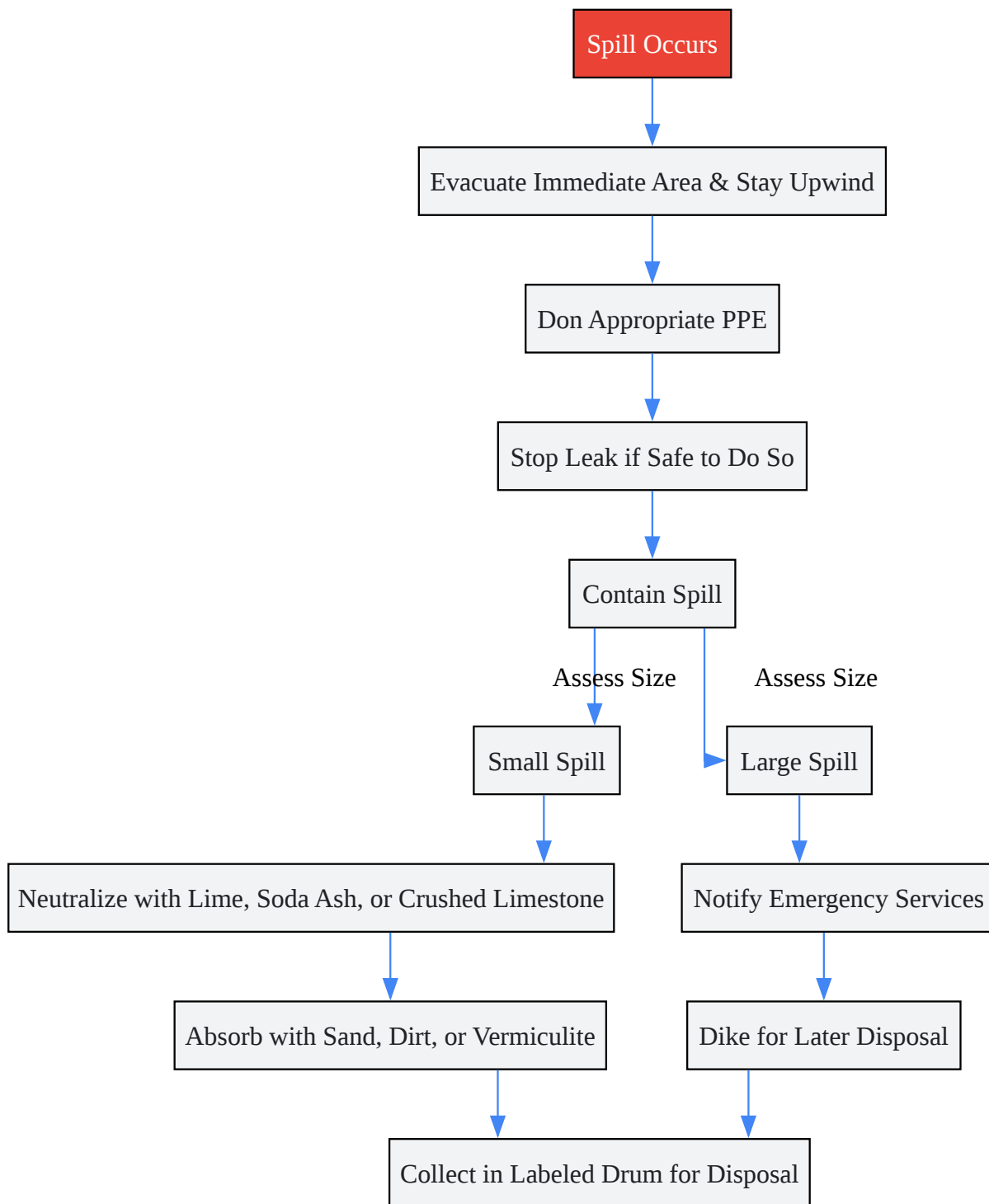
- Engineering Controls: Always handle **copper fluoroborate** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors or mists.<sup>[5][7]</sup> Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.<sup>[6][10]</sup>
- Personal Protective Equipment (PPE): Before handling, don the appropriate PPE. This includes chemical safety goggles and a face shield, chemical-resistant gloves, and a protective apron or suit.<sup>[5][6]</sup>
- Handling: Avoid all personal contact, including inhalation.<sup>[7]</sup> Do not eat, drink, or smoke in the handling area.<sup>[3]</sup> When transferring the chemical, do so carefully to avoid splashing or creating mists. Keep containers securely sealed when not in use.<sup>[7]</sup>
- Storage: Store **copper fluoroborate** in its original, tightly closed container in a cool, dry, and well-ventilated area.<sup>[7][11]</sup> Keep it away from direct sunlight, heat sources, and incompatible materials such as strong alkalis, acids, and oxidizing agents.<sup>[5]</sup> Store in a designated corrosives area.<sup>[9]</sup>
- Container Integrity: Regularly inspect containers for leaks or physical damage.<sup>[7]</sup>

Rationale: The use of engineering controls like fume hoods is the primary line of defense against respiratory exposure.<sup>[5]</sup> The specified PPE provides a barrier against direct contact, which can cause severe burns.<sup>[6]</sup> Proper storage conditions prevent degradation of the chemical and reactions with incompatible materials.<sup>[5]</sup>

## Emergency Response Procedures

In the event of an accidental release or exposure, a swift and informed response is critical.

## Emergency Workflow: Copper Fluoroborate Spill



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Caption: Workflow for responding to a **copper fluoroborate** spill.

## First-Aid Measures

- Inhalation: Remove the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[6\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected skin thoroughly with soap and water for at least 15 minutes. Seek immediate medical attention.[\[5\]](#)[\[6\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[5\]](#)[\[6\]](#)
- Ingestion: If swallowed, DO NOT induce vomiting.[\[5\]](#) Give large amounts of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)[\[10\]](#)

## Fire-Fighting and Disposal Considerations

While **copper fluoroborate** itself is not flammable, it poses hazards in a fire situation.[\[2\]](#)

- Fire Hazards: Containers may explode when heated.[\[5\]](#) Fires will produce irritating, toxic, and/or corrosive gases, including hydrogen fluoride.[\[2\]](#)[\[5\]](#)
- Extinguishing Media: Use extinguishing agents appropriate for the surrounding fire, such as dry chemical, carbon dioxide, foam, or water spray.[\[5\]](#)
- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[5\]](#)[\[9\]](#)

Disposal: **Copper fluoroborate** and its containers must be disposed of as hazardous waste.[\[3\]](#)

The waste should be chemically treated to an inert material prior to landfill disposal.[\[5\]](#) This may involve neutralizing with lime to immobilize the fluoride as calcium fluoride.[\[5\]](#) Always consult federal, state, and local regulations for proper disposal.[\[5\]](#)

## Regulatory and Transportation Information

**Copper fluoroborate** is subject to transportation regulations.

Table 2: Transportation Classification

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT	UN3264 / UN3289	Corrosive liquid, acidic, inorganic, n.o.s. (Copper(II) tetrafluoroborate) / TOXIC LIQUID, CORROSIVE, INORGANIC, N.O.S.	8 / 6.1 (Subsidiary Risk 8)	II
IATA	UN3264	Corrosive liquid, acidic, inorganic, n.o.s.	8	II

## Conclusion

A thorough understanding of the hazards and handling requirements for **copper fluoroborate** is essential for ensuring the safety of laboratory personnel and the environment. This guide provides a foundational understanding based on established safety data. Always refer to the specific Safety Data Sheet provided by the manufacturer for the most current and detailed information.

## References

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